

# Curing Heliosit Orthodontic: Application Notes and Protocols for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

[Get Quote](#)

## Introduction

**Heliosit** Orthodontic is a widely used light-cured, single-component bonding material for orthodontic brackets. Its high translucency and convenient consistency make it a popular choice in clinical practice. Proper polymerization of this composite is crucial for achieving optimal bond strength and clinical success. This document provides detailed application notes and protocols for curing **Heliosit** Orthodontic using various light-curing units (LCUs), aimed at researchers, scientists, and drug development professionals. The information is compiled from manufacturer's data and scientific literature to ensure a comprehensive understanding of the material's performance under different curing conditions.

## Material Properties

According to the manufacturer, Ivoclar Vivadent, **Heliosit** Orthodontic possesses the following mechanical properties after adequate light curing<sup>[1]</sup>:

Property	Value
Flexural Strength	80 MPa
Bond Strength (on etched enamel)	10 MPa (Ceramic Brackets)
	12 MPa (Metal Brackets)

## Experimental Protocols

### Shear Bond Strength (SBS) Testing

A common method to evaluate the efficacy of an orthodontic adhesive is by measuring its shear bond strength.

Objective: To determine the shear bond strength of **Heliosit** Orthodontic bonded to enamel.

Materials:

- Extracted human premolars
- **Heliosit** Orthodontic composite
- Orthodontic brackets (metal or ceramic)
- 37% Phosphoric acid etching gel
- Universal testing machine
- Light-curing unit

Protocol:

- Embed the extracted teeth in acrylic resin blocks, leaving the buccal surface exposed.
- Clean and polish the buccal surface of the teeth with non-fluoridated pumice.
- Rinse the surface thoroughly with water and dry with oil-free air.
- Etch the enamel surface with 37% phosphoric acid for 15-30 seconds.
- Rinse the etched surface with water for 15 seconds and dry until a frosty white appearance is observed.
- Apply a thin layer of **Heliosit** Orthodontic to the base of the orthodontic bracket.
- Firmly press the bracket onto the center of the etched enamel surface.

- Remove any excess composite from the periphery of the bracket base.
- Light-cure the adhesive according to the parameters of the specific light-curing unit being tested. Ensure consistent light tip distance and angulation.
- Store the bonded specimens in distilled water at 37°C for 24 hours.
- Mount the specimens in a universal testing machine and apply a shear force to the bracket base at a crosshead speed of 1 mm/minute until failure.
- Record the force at which debonding occurs and calculate the shear bond strength in megapascals (MPa) by dividing the force by the bracket base area.

A study comparing four light-cured orthodontic adhesives found that **Heliosit** Orthodontic exhibited a mean shear bond strength of  $10.93 \pm 1.71$  MPa[2].

## Degree of Conversion (DC) Analysis

The degree of conversion is a critical parameter that indicates the extent of polymerization of the resin composite.

Objective: To measure the degree of conversion of **Heliosit** Orthodontic using different light-curing protocols.

Materials:

- **Heliosit** Orthodontic composite
- Fourier-Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory
- Light-curing unit

Protocol:

- Obtain an uncured baseline spectrum of **Heliosit** Orthodontic by placing a small amount of the material directly onto the ATR crystal of the FTIR spectrometer.

- For the cured sample, place a standardized amount of **Heliosit** Orthodontic on the ATR crystal.
- If testing with a bracket, place a metal or ceramic bracket on top of the composite.
- Light-cure the sample through the bracket (if applicable) using the specified light-curing unit and protocol (e.g., varying curing times and intensities).
- Record the FTIR spectrum of the cured sample at predetermined time intervals (e.g., 2, 6, 10 minutes, and 24 hours) to monitor the polymerization process.
- Calculate the degree of conversion using the following formula, based on the changes in the aliphatic C=C peak (around  $1638\text{ cm}^{-1}$ ) and an internal standard peak (e.g., aromatic C=C at around  $1608\text{ cm}^{-1}$ ):  $DC (\%) = [1 - (\text{Absorbance of aliphatic C=C} / \text{Absorbance of aromatic C=C})_{\text{cured}} / (\text{Absorbance of aliphatic C=C} / \text{Absorbance of aromatic C=C})_{\text{uncured}}] \times 100$

A study evaluated the degree of conversion of **Heliosit** with a high-intensity LED light-curing unit under two protocols<sup>[3]</sup>:

- Conventional Curing: 10 seconds at  $1100\text{ mW/cm}^2$
- Rapid Curing: 3 seconds at  $2900\text{ mW/cm}^2$

The results are summarized in the table below:

Curing Protocol	Time	DC (%) without Bracket (CG)	DC (%) with Metal Bracket (MBG)
Conventional	2 min	~63	~58
6 min	~64	~59	
10 min	~64	~59	
24 hours	~68	~62	
Rapid	2 min	~59	~52
6 min	~60	~53	
10 min	~60	~53	
24 hours	~66	~57	

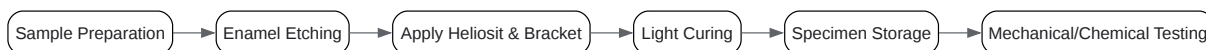
Note: Values are approximated from graphical data presented in the study.

The study found that rapid high-intensity curing resulted in significantly lower DC values at both short-term and 24-hour periods compared to the conventional protocol[3].

## Experimental Workflows and Signaling Pathways

### Curing Protocol Workflow

This workflow illustrates the general steps involved in curing **Heliosit** Orthodontic for experimental testing.

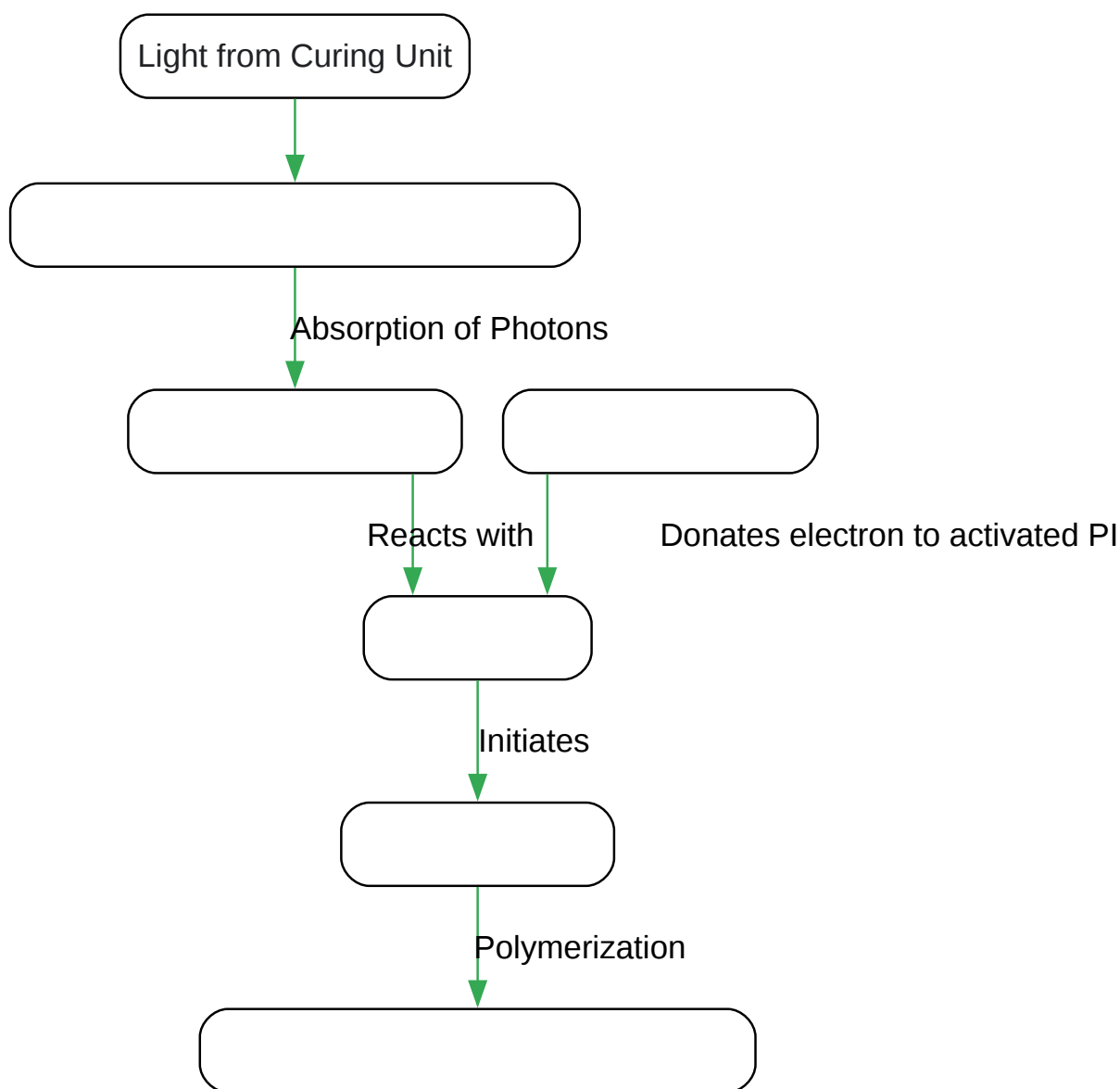


[Click to download full resolution via product page](#)

General workflow for preparing and testing **Heliosit** Orthodontic samples.

### Polymerization Initiation Pathway

The following diagram illustrates the basic signaling pathway for the light-initiated polymerization of dental composites like **Heliosit**.



[Click to download full resolution via product page](#)

Simplified pathway of light-initiated polymerization in resin composites.

## Factors Influencing Curing Efficacy

Several factors can influence the polymerization of **Heliosit** Orthodontic and should be carefully controlled in a research setting:

- **Light-Curing Unit Type:** Different LCUs (e.g., Quartz-Tungsten-Halogen (QTH), Light-Emitting Diode (LED), Plasma Arc Curing (PAC)) have varying spectral outputs and intensities, which can affect the degree of conversion and mechanical properties.
- **Light Intensity:** Higher light intensity can lead to a faster polymerization rate but may also increase polymerization stress.
- **Curing Time:** Insufficient curing time will result in incomplete polymerization, leading to inferior mechanical properties and potentially higher cytotoxicity due to uncured monomers.
- **Distance and Angulation of the Light Tip:** The intensity of the light reaching the composite decreases significantly as the distance from the tip increases. The light should be held as close as possible and perpendicular to the bracket surface.
- **Bracket Material:** The type of bracket (metal or ceramic) can influence light transmission to the underlying composite. Ceramic brackets are generally more translucent than metal brackets.
- **Composite Thickness:** The depth of cure is limited. For orthodontic bonding, the adhesive layer is typically thin, but it is still an important consideration.

## Conclusion

The successful application of **Heliosit** Orthodontic in research and clinical settings is highly dependent on achieving adequate polymerization. By understanding the material's properties and the critical factors influencing the curing process, researchers can design and execute experiments with greater precision and reliability. The provided protocols and data serve as a foundational guide for the investigation of **Heliosit** Orthodontic's performance with various light-curing technologies. Further research is warranted to establish a more comprehensive dataset comparing a wider range of modern light-curing units and their impact on the full spectrum of **Heliosit**'s mechanical and chemical properties.

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ivodent.hu [ivodent.hu]
- 2. Clinical performance of light-cured orthodontic adhesives for bonding brackets – an in-vitro study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Are Commercially Available Orthodontic Adhesive Systems Suitable for Rapid (3 s) High-Intensity Light Curing? [mdpi.com]
- To cite this document: BenchChem. [Curing Heliosit Orthodontic: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12652425#curing-heliosit-with-different-light-curing-units]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)